

An In-depth Technical Guide to N-Phenyldiethanolamine: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-Phenyldiethanolamine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Phenyldiethanolamine (PDEA), an organic compound with the CAS number 120-07-0, is a tertiary amine featuring a phenyl group and two hydroxyethyl groups attached to the nitrogen atom.^{[1][2][3]} This unique structure imparts both aromatic and aliphatic characteristics, making it a versatile intermediate in various chemical syntheses. This technical guide provides a comprehensive overview of the physical and chemical properties of **N-Phenyldiethanolamine**, detailed experimental protocols for its synthesis and purification, and an exploration of its applications, particularly its role as a precursor in the pharmaceutical industry.

Core Physical and Chemical Properties

N-Phenyldiethanolamine is a white to yellowish crystalline solid at room temperature.^{[2][4]} It is characterized by its hygroscopic and air-sensitive nature, necessitating proper storage conditions.^{[5][6]}

Table 1: Physical and Chemical Properties of N-Phenyldiethanolamine

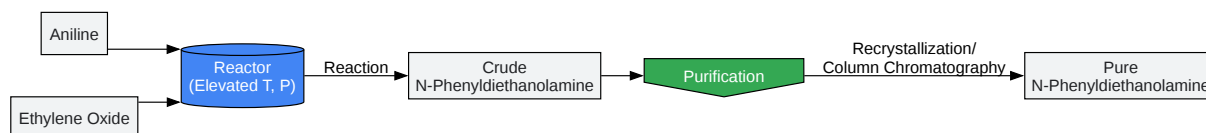
Property	Value	References
CAS Number	120-07-0	[1][2][3][5][7]
Molecular Formula	C ₁₀ H ₁₅ NO ₂	[1][2][3]
Molecular Weight	181.23 g/mol	[1][2][5]
Appearance	White to yellowish crystalline solid	[2][4]
Melting Point	56-58 °C	[4][6]
Boiling Point	270 °C	[2]
Density	1.1 g/cm ³	[2]
Solubility	Soluble in benzene, ethanol, and ether. Moderately soluble in water.	[2]
Vapor Pressure	<0.01 mmHg at 20 °C	[6]
Flash Point	200 °C	[2]
pKa	14.31 ± 0.10 (Predicted)	[2]

Experimental Protocols

Synthesis of N-Phenyldiethanolamine from Aniline and Ethylene Oxide

The industrial synthesis of **N-Phenyldiethanolamine** is primarily achieved through the reaction of aniline with ethylene oxide.[2][5] This reaction is typically carried out at elevated temperatures and pressures.

Reaction Workflow:



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Caption: General workflow for the synthesis and purification of **N-Phenyldiethanolamine**.

Detailed Protocol: While specific industrial protocols are often proprietary, a general laboratory-scale synthesis can be described as follows. Caution: This reaction involves a highly reactive and toxic gas (ethylene oxide) and should only be performed by trained professionals in a well-ventilated fume hood with appropriate safety measures.

- **Reaction Setup:** A pressure reactor is charged with aniline.
- **Reaction Conditions:** The reactor is heated to a temperature in the range of 80-150°C.[5]
- **Addition of Ethylene Oxide:** Ethylene oxide is slowly introduced into the reactor while maintaining the temperature and pressure. The molar ratio of aniline to ethylene oxide is a critical parameter to control the extent of ethoxylation.
- **Reaction Monitoring:** The reaction progress is monitored by techniques such as gas chromatography (GC) or thin-layer chromatography (TLC) to determine the consumption of the starting materials and the formation of the product.
- **Work-up:** Once the reaction is complete, the reactor is cooled, and the excess reactants are removed, often by distillation. The crude **N-Phenyldiethanolamine** is then collected.

Purification of N-Phenyldiethanolamine

The crude product from the synthesis can be purified by either recrystallization or column chromatography.

1. Recrystallization:

- Solvent Selection: A suitable solvent system for recrystallization is one in which **N-Phenyldiethanolamine** is sparingly soluble at room temperature but highly soluble at elevated temperatures. Common solvent systems include ethanol/water or toluene.
- Procedure:
 - Dissolve the crude **N-Phenyldiethanolamine** in a minimal amount of the hot solvent.
 - If insoluble impurities are present, perform a hot filtration.
 - Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
 - Collect the crystals by vacuum filtration.
 - Wash the crystals with a small amount of the cold solvent to remove any remaining impurities.
 - Dry the purified crystals under vacuum.

2. Column Chromatography:

- Stationary Phase: Silica gel is a common stationary phase for the purification of **N-Phenyldiethanolamine**.
- Mobile Phase: A suitable mobile phase (eluent) can be a mixture of a non-polar solvent (e.g., hexane or petroleum ether) and a more polar solvent (e.g., ethyl acetate). The polarity of the eluent can be adjusted to achieve optimal separation. A typical mobile phase could be a gradient of ethyl acetate in hexane.
- Procedure:
 - Pack a chromatography column with a slurry of silica gel in the initial mobile phase.
 - Dissolve the crude **N-Phenyldiethanolamine** in a minimal amount of the mobile phase and load it onto the column.

- Elute the column with the mobile phase, gradually increasing the polarity if a gradient is used.
- Collect fractions and monitor them by TLC to identify those containing the pure product.
- Combine the pure fractions and evaporate the solvent to obtain the purified **N-Phenyldiethanolamine**.

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **N-Phenyldiethanolamine**.

Table 2: Key Spectral Data for N-Phenyldiethanolamine

Technique	Key Features
^1H NMR	Signals corresponding to the aromatic protons of the phenyl group, and the methylene protons of the two hydroxyethyl groups.
^{13}C NMR	Resonances for the aromatic carbons and the aliphatic carbons of the hydroxyethyl groups.
FT-IR (cm^{-1})	Broad O-H stretching band (alcohols), C-H stretching for aromatic and aliphatic groups, C-N stretching, and C=C stretching of the aromatic ring.
Mass Spec (m/z)	Molecular ion peak (M^+) at approximately 181, along with characteristic fragmentation patterns.

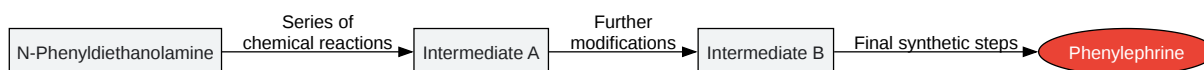
Applications in Drug Development

N-Phenyldiethanolamine serves as a key intermediate in the synthesis of various pharmaceutical compounds. Its structural features allow for further chemical modifications to produce molecules with desired biological activities.

Precursor to Phenylephrine

One of the notable applications of **N-Phenyldiethanolamine** is its use as a precursor in the synthesis of Phenylephrine, a well-known decongestant that acts as a selective α 1-adrenergic receptor agonist.[7]

Simplified Synthetic Pathway from **N-Phenyldiethanolamine** to Phenylephrine:



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Caption: Simplified logical pathway illustrating the role of **N-Phenyldiethanolamine** as a precursor to Phenylephrine.

The synthesis of phenylephrine from **N-phenyldiethanolamine** involves a multi-step process that includes reactions to modify the phenyl ring and the ethanolamine side chains to achieve the final structure of the drug.

Biological Activity and Signaling Pathways

While **N-Phenyldiethanolamine** itself is primarily used as a chemical intermediate, its derivatives have been the subject of research for their potential biological activities. The core structure of **N-Phenyldiethanolamine** can be found in various molecules that interact with biological systems.

Research into derivatives of **N-Phenyldiethanolamine** has explored their potential as:

- Anticancer agents: Some studies have investigated the cytotoxic effects of N-phenoyl phosphatidylethanolamine derivatives against various cancer cell lines.
- Antioxidants: The phenolic and amine moieties in derivatives can contribute to radical scavenging and antioxidant properties.
- Enzyme inhibitors: The structural motif of **N-Phenyldiethanolamine** can be incorporated into molecules designed to inhibit specific enzymes.

The specific signaling pathways modulated by **N-Phenyldiethanolamine** derivatives are diverse and depend on the overall structure of the molecule. Further research is needed to fully elucidate the direct biological effects and mechanisms of action of **N-Phenyldiethanolamine** and its analogs.

Conclusion

N-Phenyldiethanolamine is a valuable chemical intermediate with well-defined physical and chemical properties. Its synthesis from readily available starting materials and its versatile reactivity make it an important building block in the chemical industry. For drug development professionals, understanding the chemistry of **N-Phenyldiethanolamine** is crucial due to its role as a precursor in the synthesis of established pharmaceuticals like phenylephrine and as a scaffold for the development of new biologically active compounds. Further exploration of the biological activities of its derivatives may open new avenues for therapeutic interventions.

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- To cite this document: BenchChem. [An In-depth Technical Guide to N-Phenyldiethanolamine: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online]

PDF]. Available at: [<https://www.benchchem.com/product/b092416#physical-and-chemical-properties-of-n-phenyldiethanolamine>]

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